

Comprehensive Analytical Methodologies for the Characterization of 2-Methyl-5-nitroquinoline

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Compound of Interest

Compound Name: 2-Methyl-5-nitroquinoline

CAS No.: 23877-94-3

Cat. No.: B1594748

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Abstract

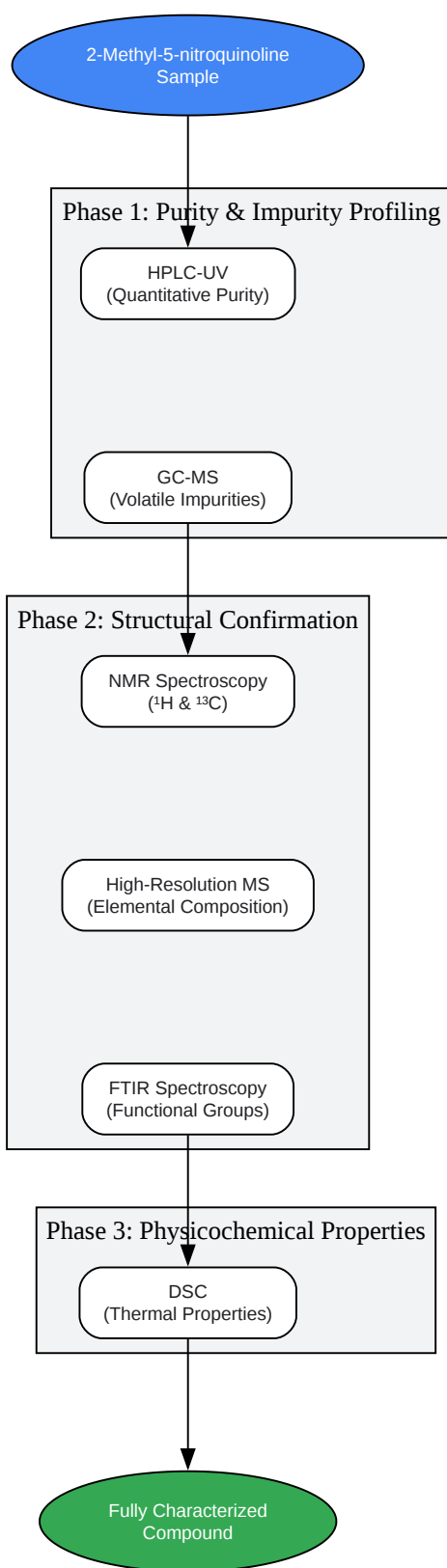
This guide provides a comprehensive suite of analytical techniques for the definitive characterization of **2-Methyl-5-nitroquinoline**. As a key intermediate in various synthetic pathways, particularly in pharmaceutical and materials science, rigorous confirmation of its identity, purity, and stability is paramount. This document outlines detailed protocols for chromatographic, spectroscopic, and thermal analysis methods, offering field-proven insights into experimental design and data interpretation. The methodologies are designed to be self-validating, ensuring researchers can achieve reliable and reproducible results.

Introduction: The Need for Orthogonal Analysis

2-Methyl-5-nitroquinoline is a substituted quinoline derivative whose utility is critically dependent on its structural integrity and purity profile. The presence of isomeric impurities, unreacted starting materials, or degradation products can significantly impact the outcomes of downstream applications. Therefore, a multi-faceted, or orthogonal, analytical approach is essential. Relying on a single technique can be misleading; for instance, while NMR may confirm the core structure, it may not detect trace impurities that are readily resolved by HPLC.

This guide employs a logical workflow, beginning with separation science to assess purity and then applying spectroscopic and thermal methods for unambiguous structural elucidation and stability assessment.

The overall analytical workflow is designed to provide a complete profile of the compound.



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Caption: Overall workflow for **2-Methyl-5-nitroquinoline** characterization.

Chromatographic Analysis: Purity Assessment

Chromatographic methods are the cornerstone of purity assessment, separating the main compound from any potential impurities.^[1]

High-Performance Liquid Chromatography (HPLC) for Purity Determination

Reverse-phase HPLC with UV detection is the primary method for quantifying the purity of non-volatile and thermally labile compounds like **2-Methyl-5-nitroquinoline**.^[1] The use of a C18 column provides excellent separation for aromatic compounds, while a gradient elution ensures that impurities with a wide range of polarities are resolved from the main peak.

Experimental Protocol: HPLC-UV

- Instrumentation: HPLC system equipped with a UV-Vis Diode Array Detector (DAD).
- Sample Preparation:
 - Accurately weigh and dissolve 10 mg of the **2-Methyl-5-nitroquinoline** sample in 10 mL of acetonitrile to create a 1 mg/mL stock solution.
 - Further dilute as necessary to fall within the linear range of the detector.
 - Filter the solution through a 0.45 µm syringe filter before injection.^[2]
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.^[3]
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30°C.

- Detection Wavelength: 254 nm (or a wavelength of maximum absorbance for the compound).
- Injection Volume: 10 µL.
- Gradient Elution Program:

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
20.0	10	90
25.0	10	90
25.1	90	10
30.0	90	10

- Data Analysis: Purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram (Area Under the Curve, AUC). A purity level of >99.0% is typically expected for a high-quality sample.[\[3\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Impurities

GC-MS is an ideal complementary technique for identifying and quantifying volatile or semi-volatile impurities that may be present, such as residual solvents or starting materials from synthesis.[\[1\]](#)

Experimental Protocol: GC-MS

- Instrumentation: Gas chromatograph coupled to a Mass Spectrometer with an Electron Ionization (EI) source.
- Sample Preparation:
 - Accurately weigh and dissolve ~5 mg of the sample in 1 mL of a suitable solvent like methanol or acetone.

- Chromatographic and Spectrometric Conditions:
 - Column: Capillary column with a 5% phenyl-methylpolysiloxane stationary phase (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μ m film thickness).[4]
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Injector Temperature: 250°C.
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.[1]
 - MS Transfer Line Temperature: 280°C.
 - Ion Source Temperature: 230°C.
 - Ionization Mode: EI at 70 eV.
 - Mass Range: Scan from m/z 40 to 450.

Spectroscopic Analysis: Structural Elucidation

Spectroscopic techniques provide definitive confirmation of the chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structural determination. ^1H NMR confirms the proton environment and connectivity, while ^{13}C NMR identifies all unique carbon atoms.

Experimental Protocol: ^1H and ^{13}C NMR

- Instrumentation: 400 MHz (or higher) NMR Spectrometer.

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of a deuterated solvent such as Deuterated Chloroform (CDCl_3) or DMSO- d_6 .^[3]
- Data Acquisition:
 - Acquire standard ^1H (single pulse) and ^{13}C (proton-decoupled) spectra.
 - Use the residual solvent peak as an internal reference.
- Expected Spectral Data for **2-Methyl-5-nitroquinoline**:
 - ^1H NMR: The spectrum is expected to show distinct signals for the aromatic protons and the methyl group. Based on related structures, the chemical shifts (δ) in CDCl_3 would be approximately:
 - Methyl protons ($-\text{CH}_3$): A singlet around 2.5-2.8 ppm.
 - Aromatic protons: A complex multiplet pattern in the range of 7.5-9.0 ppm.
 - ^{13}C NMR: The spectrum should display 10 distinct signals for the 10 carbon atoms in the molecule.
 - Methyl carbon: ~18-25 ppm.
 - Aromatic carbons: ~120-150 ppm.
 - Carbon attached to the nitro group (C5) and carbons adjacent to the ring nitrogen will be significantly downfield.^[4]

High-Resolution Mass Spectrometry (HRMS)

HRMS provides a highly accurate mass measurement, which is used to confirm the elemental composition of the molecule.^[3]

Experimental Protocol: ESI-TOF MS

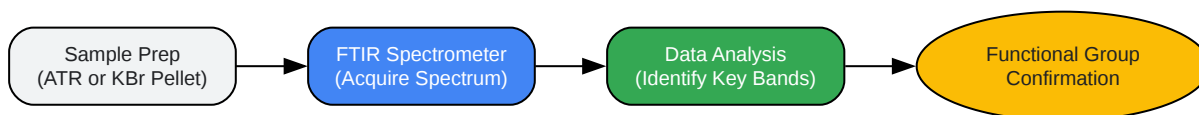
- Instrumentation: Electrospray Ionization Time-of-Flight (ESI-TOF) Mass Spectrometer.

- Sample Preparation: Infuse a dilute solution (1-10 µg/mL in acetonitrile/water) directly into the ESI source.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive ESI.
 - Mass Range: Scan from m/z 50 to 500.
 - Data Analysis: Identify the protonated molecule $[M+H]^+$ and compare its measured m/z to the theoretical value.

Parameter	Theoretical Value	Expected Measured Value
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	-
Exact Mass	188.0586	-
$[M+H]^+$ Ion	189.0659	189.0659 ± 5 ppm

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and simple method to confirm the presence of key functional groups.



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